

"2-(2-Aminoethyl)benzoic acid hydrochloride" storage and handling guidelines

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Compound of Interest

Compound Name: 2-(2-Aminoethyl)benzoic acid hydrochloride

Cat. No.: B563983

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Technical Support Center: 2-(2-Aminoethyl)benzoic Acid Hydrochloride

This technical support center provides guidance on the storage and handling of **2-(2-Aminoethyl)benzoic acid hydrochloride**. The information is compiled from general knowledge of similar chemical compounds and hydrochloride salts of amino acids. It is crucial to consult the Safety Data Sheet (SDS) provided by your specific supplier for definitive guidelines.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **2-(2-Aminoethyl)benzoic acid hydrochloride**?

A1: Generally, **2-(2-Aminoethyl)benzoic acid hydrochloride** should be stored in a cool, dry place. As a hydrochloride salt, it is expected to be more stable and less susceptible to degradation compared to its free base form. For specific temperature ranges, always refer to the manufacturer's instructions.

Q2: Is **2-(2-Aminoethyl)benzoic acid hydrochloride** sensitive to light or moisture?

A2: While specific data for this compound is limited, hydrochloride salts of amino acids are generally less hygroscopic (prone to absorbing moisture) than their free base counterparts. However, it is always best practice to store it in a tightly sealed container to protect it from moisture and light, which can potentially accelerate degradation over time.

Q3: What is the expected shelf-life of this compound?

A3: The shelf-life can vary depending on the purity of the compound and the storage conditions. When stored correctly in a sealed container in a cool, dry, and dark place, the compound is expected to be stable for an extended period. For a specific expiration date, please refer to the certificate of analysis provided by the supplier.

Q4: What personal protective equipment (PPE) should I use when handling **2-(2-Aminoethyl)benzoic acid hydrochloride**?

A4: When handling this compound, it is recommended to use standard laboratory PPE, including safety glasses or goggles, a lab coat, and chemical-resistant gloves. If you are working with a powder form and there is a risk of inhalation, a dust mask or respirator may be necessary.

Q5: How should I handle a spill of **2-(2-Aminoethyl)benzoic acid hydrochloride**?

A5: For a small spill, you can gently sweep up the solid material, avoiding dust generation, and place it in a designated chemical waste container. The area should then be cleaned with a suitable solvent. For larger spills, follow the emergency procedures outlined in your institution's safety guidelines and the product-specific SDS.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound has discolored or clumped together.	Exposure to moisture or light.	While the compound may still be usable for some applications, its purity might be compromised. It is recommended to use a fresh batch for sensitive experiments. To prevent this, ensure the container is always tightly sealed and stored in a dark, dry place.
Inconsistent experimental results.	Degradation of the compound due to improper storage.	Verify the storage conditions. If the compound has been stored for a long time or under suboptimal conditions, consider obtaining a new supply.
Difficulty dissolving the compound.	The compound may be less soluble in certain solvents.	As a hydrochloride salt, it is expected to have good solubility in aqueous solutions. If you are using an organic solvent, solubility may be limited. Gentle heating or sonication may aid dissolution. Always check the solubility information on the product datasheet.

Storage and Stability Data

The following table summarizes the general storage and stability information for amino acid hydrochlorides, which can be used as a guideline for **2-(2-Aminoethyl)benzoic acid hydrochloride** in the absence of specific data.

Parameter	Guideline
Storage Temperature	Room Temperature (Cool, Dry Place)
Hygroscopicity	Generally lower than the free base
Light Sensitivity	Store in a dark place to minimize potential degradation
Recommended Container	Tightly sealed, light-resistant container
General Stability	More stable than the corresponding free base form

Experimental Workflow for Safe Handling

The following diagram outlines a logical workflow for the safe handling of **2-(2-Aminoethyl)benzoic acid hydrochloride** from receipt to disposal.



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Caption: Workflow for Safe Storage and Handling.

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